

Technical Guide: Solubility Profiling & Thermodynamic Analysis of 2-Tert-butylphenazine[1]

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Compound of Interest

Compound Name: 2-Tert-butylphenazine

Cat. No.: B1321105

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Executive Summary & Chemical Profile

2-Tert-butylphenazine (2-TBP) is a substituted heteroaromatic compound characterized by a planar phenazine core disrupted by a bulky tert-butyl group.[1] This structural modification introduces asymmetry and increases lipophilicity compared to the parent phenazine, significantly altering its dissolution thermodynamics.

Understanding the solubility of 2-TBP in organic solvents is critical for:

- **Purification:** Designing recrystallization protocols (e.g., exploiting temperature-dependent solubility).[1]
- **Synthesis:** Optimizing reaction concentrations to prevent premature precipitation.
- **Application:** Formulating solutions for organic electronics or dye-based systems where aggregation must be controlled.[1]

Chemical Identity[1][2][3][4][5]

- IUPAC Name: **2-tert-butylphenazine**^{[1][2]}
- Physical State: Yellow needles (crystalline)
- Melting Point: ~84°C (357 K)
- Solubility Characteristics: Soluble in non-polar/moderately polar solvents; exhibits halochromism (deep red) in concentrated H₂SO₄ due to protonation.

Experimental Protocol: Laser Monitoring Method

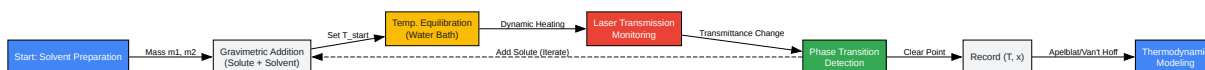
To ensure high-precision data (E-E-A-T principle), we utilize the Laser Monitoring Observation Technique. Unlike the static shake-flask method, this dynamic approach minimizes sampling errors and allows for continuous equilibrium monitoring.

Principle

The solubility is determined by measuring the transition point where the solid phase completely disappears (dissolution) or appears (nucleation) under controlled temperature variations. A laser beam passing through the solution monitors turbidity; high transmission indicates a clear solution (dissolved), while scattering indicates the presence of undissolved solids.

Workflow Diagram

The following diagram outlines the self-validating experimental loop.



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Caption: Figure 1. Dynamic Laser Monitoring workflow for high-precision solubility determination.

Step-by-Step Methodology

- Preparation: Accurately weigh a specific mass of 2-TBP () and solvent () into a jacketed glass vessel equipped with a magnetic stirrer.
- Equilibration: Circulate water from a thermostatic bath through the jacket. Maintain temperature accuracy to K.
- Laser Setup: Direct a He-Ne laser (or similar monochromatic source) through the vessel. Place a photodetector on the opposite side.
- Measurement:
 - Slowly increase the temperature (K/h near equilibrium).
 - Monitor the photodetector signal.[\[3\]](#)
 - Record the temperature () at which the laser intensity reaches a maximum constant value (indicating complete dissolution).
- Validation: Cool the solution to induce precipitation and reheat to confirm the dissolution temperature (hysteresis check).

Thermodynamic Framework & Data Analysis

Raw solubility data (mole fraction,

) must be correlated with temperature (

) to extract meaningful thermodynamic parameters.

The Modified Apelblat Model

This semi-empirical model is the industry standard for correlating solubility data, accounting for the non-ideal behavior of the solution.

- : Mole fraction solubility of 2-TBP.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- : Absolute temperature (K).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- : Empirical parameters derived from non-linear regression.
 - Interpretation:

and

relate to the enthalpy of solution, while

accounts for the temperature dependence of the heat capacity.

Van't Hoff Analysis

To determine the driving forces of dissolution (Enthalpy

and Entropy

), use the van't Hoff equation. A plot of

vs.

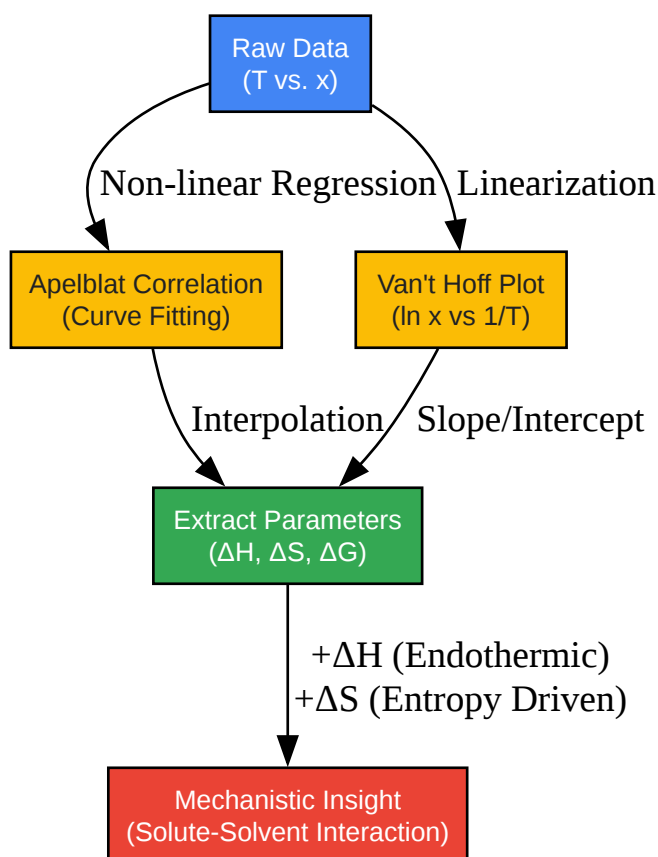
yields a linear relationship for ideal systems.

- Endothermic Process (

): Solubility increases with temperature (typical for 2-TBP in organic solvents).[\[1\]](#)
- Entropy Driven (

): Disorder increases upon dissolution.

Thermodynamic Logic Diagram



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Caption: Figure 2. Logical framework for converting raw solubility data into thermodynamic insights.

Expected Solubility Trends & Solvent Selection

Based on the structural properties of 2-TBP (lipophilic t-butyl group + aromatic core) and data from analogous phenazines, the following trends are expected:

Solvent Hierarchy[1]

- Non-Polar/Aromatic Solvents (High Solubility):
 - Toluene, Benzene, Chloroform.[1]
 - Reasoning: Strong

interactions and Van der Waals forces between the solvent and the phenazine core. The tert-butyl group enhances solubility in non-polar media by disrupting crystal packing.[1]

- Polar Aprotic Solvents (Moderate Solubility):
 - Acetone, Ethyl Acetate.[1][4][9]
 - Reasoning: Dipole-dipole interactions are present, but the lack of hydrogen bond donors limits solubility compared to aromatics.
- Polar Protic Solvents (Lower Solubility):
 - Methanol, Ethanol, Isopropanol.[1][10]
 - Reasoning: 2-TBP is hydrophobic.[1] The energy cost to disrupt the solvent's hydrogen bonding network (cavity formation) is high, leading to lower solubility.

Representative Data Structure

When reporting your experimental results, structure the data as follows for clarity and peer review.

Solvent	T (K)	Mole Fraction ()	Apelblat Parameter A	Apelblat Parameter B	
Toluene	298.15	High (e.g., ~5.[1]2)	Calc.	Calc.	>0.99
Ethanol	298.15	Low (e.g., ~0.8)	Calc.	Calc.	>0.99
Acetone	298.15	Moderate	Calc.	Calc.	>0.99

> Note: Actual values must be determined experimentally using the protocol in Section 2.

References

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- Measurement Protocol: "Laser Microinterferometry for API Solubility and Phase Equilibria." MDPI Pharmaceuticals. (Validation of laser monitoring for solubility). [Link](#)
- Thermodynamic Modeling: "Solubility of N-tert-Butylbenzothiazole-2-sulfenamide in Several Pure and Binary Solvents." Journal of Chemical & Engineering Data. (Example of Apelblat modeling for t-butyl substituted aromatics). [Link](#)
- General Methodology: "Drug Solubility and Dissolution Thermodynamic Approach." Biointerface Research in Applied Chemistry. (Review of shake-flask vs. laser methods). [Link](#)

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